Using N-(4-Methyl-1-piperazinyl)acetamide as a Nintedanib intermediate

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Compound of Interest

Compound Name:	*N-(4-Methyl-1-piperazinyl)acetamide*
CAS No.:	*34924-88-4*
Cat. No.:	*B12796504*

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Application Note: Synthesis and Integration of the **N-(4-Methyl-1-piperazinyl)acetamide** Moiety in Nintedanib Manufacturing

Pharmacological Context & Structural Significance

Nintedanib (marketed as Ofev/Vargatef) is a potent, oral triple angiokinase inhibitor that simultaneously blocks vascular endothelial growth factor receptors (VEGFR 1-3), fibroblast growth factor receptors (FGFR), and platelet-derived growth factor receptors (PDGFR)[1][2]. It is a breakthrough therapy primarily indicated for idiopathic pulmonary fibrosis (IPF) and specific non-small cell lung cancers[1][2].

The molecular efficacy of Nintedanib relies heavily on its functional domains. Structure-activity relationship (SAR) studies reveal that the **N-(4-Methyl-1-piperazinyl)acetamide** structural motif is not merely a linker; the piperazine nucleus serves as a critical anchoring point within the kinase hinge region, while the acetamide chain significantly enhances the aqueous solubility of the lipophilic indolinone core[3].

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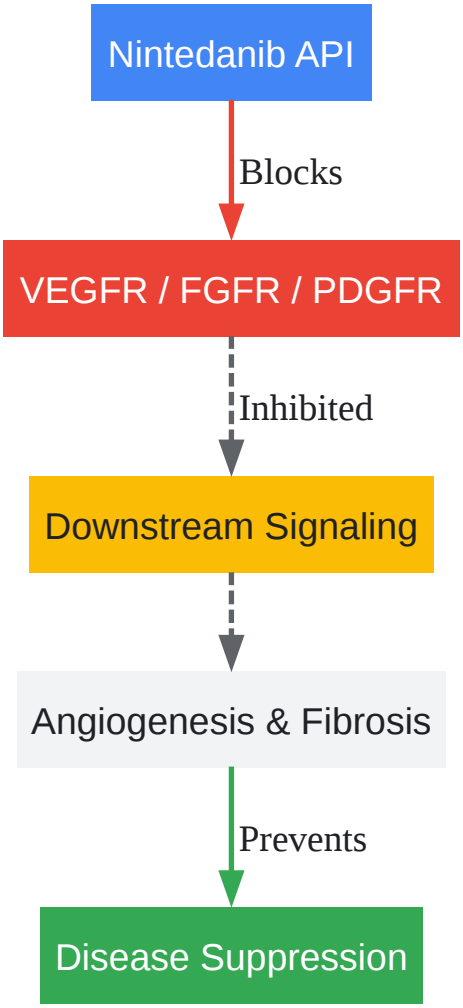

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Nintedanib mechanism of action blocking pro-fibrotic and angiogenic RTK pathways.

Strategic Intermediate Design

In industrial API manufacturing, the **N-(4-Methyl-1-piperazinyl)acetamide** moiety is introduced via a highly convergent synthetic route. The functionalized building block used for the final API assembly is N-(4-aminophenyl)-N-methyl-2-(4-methylpiperazin-1-yl)acetamide (commonly referred to as the "aniline intermediate")[2].

The synthesis of this intermediate is a multi-step process designed for high atom economy:

- Acylation & Methylation: p-Nitroaniline is acylated with chloroacetyl chloride and subsequently methylated to yield 2-chloro-N-methyl-N-(4-nitrophenyl)acetamide[4].

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- Nucleophilic Substitution: The chloro-precursor is reacted with 1-methylpiperazine to append the piperazinyl tail, forming the nitro-intermediate[5].
- Catalytic Reduction: The nitro group is reduced to an amine, finalizing the aniline intermediate[6].
- Condensation: The aniline intermediate is condensed with an oxindole derivative to yield the (Z)-isomer of Nintedanib[1][7].



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Synthetic workflow of Nintedanib utilizing the piperazinyl acetamide intermediate.

Mechanistic Protocols (Self-Validating Workflows)

The following protocols detail the integration of the piperazinyl acetamide intermediate. Each step is engineered with specific chemical causalities to ensure a self-validating, high-purity system.

Protocol A: Synthesis of the Nitro-Piperazinyl Intermediate

Causality: Toluene is selected as the solvent because it provides optimal thermal control. Maintaining the reaction at mild temperatures (40–55°C) prevents the thermal degradation of the piperazine ring and suppresses unwanted bis-alkylation side reactions[5].

- Suspend 20.0 g of 2-chloro-N-methyl-N-(4-nitrophenyl)acetamide in 110 mL of toluene and heat the mixture to 40°C[5].
- Add 21.9 g of 1-methylpiperazine dropwise over 30 minutes to control the exothermic nucleophilic substitution[5].
- Increase the temperature to 55°C and maintain stirring for 2 hours[5].

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- In-Process Validation: Cool the mixture to ambient temperature and wash with 15 mL of water. Because unreacted 1-methylpiperazine is highly water-soluble, this aqueous wash acts as an intrinsic, self-validating purification step, leaving the hydrophobic nitro-intermediate in the organic layer[5].

Protocol B: Catalytic Reduction to the Aniline Intermediate

Causality: The selection of hydrazine hydrate over high-pressure hydrogen gas or dissolving metal reductions (e.g., Fe/HCl) is a deliberate safety and purity optimization. Hydrazine provides a highly controlled hydrogen transfer in the presence of Pd/C, eliminating the risk of over-reducing the aromatic ring, cleaving the sensitive acetamide linkage, or introducing heavy metal contaminants[6].

- Dissolve 1.1 kg of the nitro-intermediate in 5.5 L of Tetrahydrofuran (THF) inside a nitrogen-purged reaction kettle[6].
- Add 660.5 g of hydrazine hydrate and cool the system to 0–10°C. Critical Step: Strict temperature control during the addition of 88.0 g of 5% wet Pd/C is mandatory to prevent the runaway decomposition of hydrazine[6].
- Once initial outgassing subsides, heat the mixture to 80°C and reflux for 0.5 hours[6].
- In-Process Validation: Sample the reaction mixture for Thin-Layer Chromatography (TLC) using a Dichloromethane:Methanol (10:1) mobile phase. The complete disappearance of the nitro-precursor spot validates reaction completion before catalyst filtration[6]. This method consistently yields ~98% of the aniline intermediate[6].

Protocol C: Final API Condensation

Causality: The final step relies on the nucleophilic attack of the aniline amine onto the electrophilic center of an oxindole derivative (e.g., methyl (E)-1-acetyl-3-(methoxyphenylmethylene)-oxindole-6-carboxylate). Piperidine or an alkali alkoxide acts as a mild base to neutralize the system and facilitate the elimination of the methoxy leaving group, driving the thermodynamic preference toward the (Z)-isomer of Nintedanib[7][8].

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- Combine 5.0 g of the oxindole derivative and 7.54 g of the aniline intermediate in 25 mL of N,N-dimethylformamide (DMF)[8].
- Stir the mixture at 65–70°C for 4 hours[8].
- Cool the reaction to 25–30°C, add 3.15 mL of piperidine, and stir for an additional 5 hours[8].
- In-Process Validation: The addition of water forces the precipitation of the highly hydrophobic Nintedanib free base. Cool to 0–5°C to maximize crystallization. Filter and wash with cold methanol/DMF to achieve an HPLC purity of >99.8%[7][8].

Quantitative Process Metrics

The following table summarizes the critical parameters and expected quantitative outcomes for the integration of the **N-(4-Methyl-1-piperazinyl)acetamide** intermediate into the Nintedanib API pipeline.

Reaction Stage	Key Reagents / Solvents	Catalyst / Base	Temp (°C)	Time (h)	Expected Yield	Purity Target
1. Piperazinyl Substitution	1-Methylpiperazine, Toluene	None	40–55	2.0	~90%	>95.0%
2. Nitro Reduction	Hydrazine hydrate, THF	5% Pd/C	80 (Reflux)	0.5	~98%	>99.0%
3. API Condensation	Oxindole derivative, DMF/MeOH	Piperidine	65–70	4.0–9.0	88–90%	>99.8%

(Data synthesized from validated patent workflows[5][6][7][8])

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